

Application Notes and Protocols: Copper-Catalyzed Transformations of 3-Diazo-3H-Pyrrole

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Compound of Interest

Compound Name: 3-Diazo-3H-pyrrole

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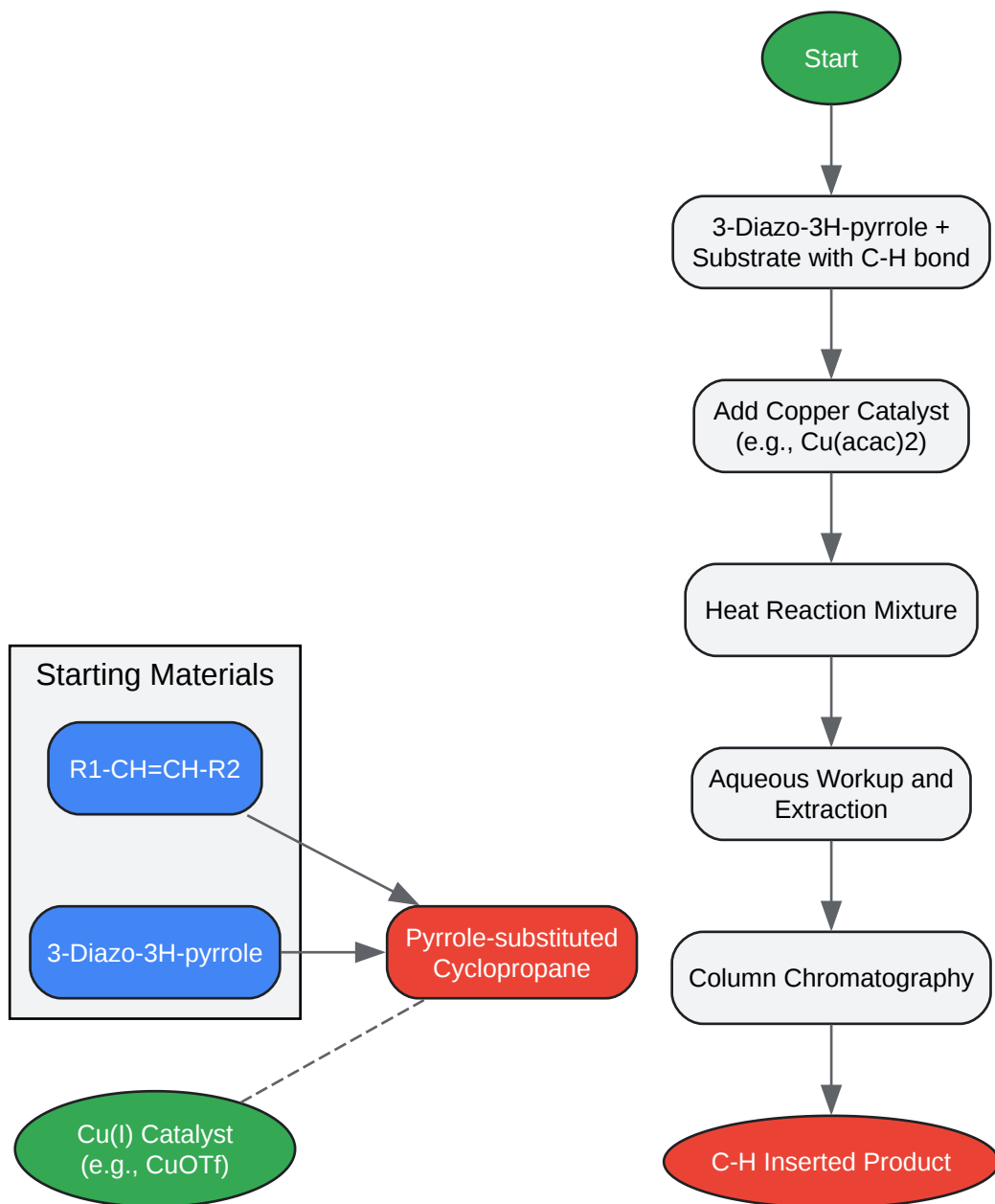
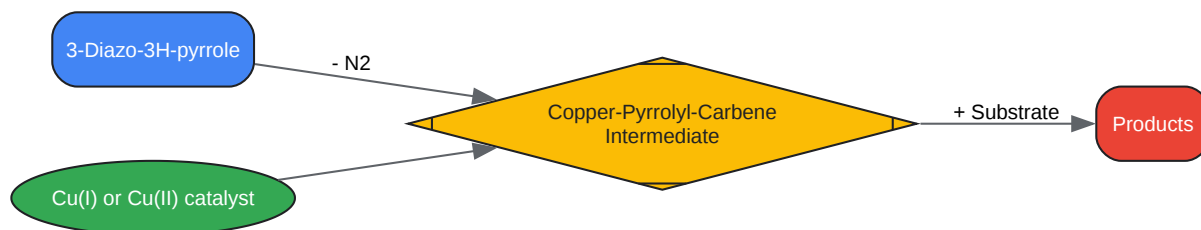
Introduction

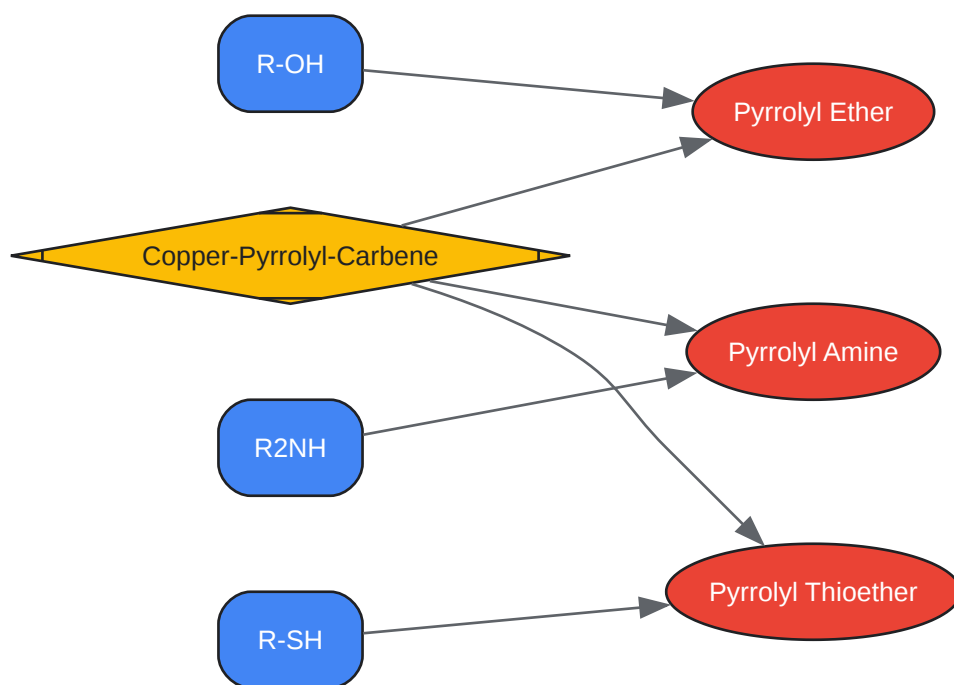
3-Diazo-3H-pyrroles are a class of heterocyclic diazo compounds with potential as precursors for pyrrolyl carbenes. While the chemistry of diazo compounds is well-established, the specific applications of **3-diazo-3H-pyrroles**, particularly in metal-catalyzed reactions, remain a developing area of interest. The diazo group is crucial for the observed antimicrobial activity in some substituted 3-diazopyrroles, indicating the potential for developing novel bioactive compounds through functionalization of this scaffold.^[1]

Copper-catalyzed reactions of diazo compounds are powerful synthetic tools for the formation of carbon-carbon and carbon-heteroatom bonds. These transformations typically proceed through a copper carbene intermediate, which can undergo a variety of subsequent reactions, including cyclopropanation, C-H insertion, and X-H insertion. This document provides an overview of the potential copper-catalyzed transformations of **3-diazo-3H-pyrroles**, drawing analogies from established copper-catalyzed reactions of other diazo compounds. The protocols provided are intended as a starting point for the exploration of the reactivity of this promising class of molecules.

Potential Copper-Catalyzed Transformations

The generation of a copper-pyrrolyl-carbene intermediate from **3-diazo-3H-pyrrole** opens up a range of possible synthetic transformations. The general reaction scheme is depicted below:





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References

- 1. researchgate.net [researchgate.net]
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